

Gallanilide: A Comprehensive Technical Guide to Synthesis, Characterization, and Biological Significance

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Compound of Interest

Compound Name: *Gallanilide*

CAS No.: 6262-27-7

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Abstract

Gallanilide, scientifically known as N-phenyl-3,4,5-trihydroxybenzamide, is a synthetic derivative of gallic acid, a naturally occurring polyphenol renowned for its diverse biological activities. This technical guide provides an in-depth overview of the synthesis, characterization, and potential biological applications of **gallanilide**. Drawing upon established methodologies for the synthesis of gallic acid amides, this document outlines detailed experimental protocols. Furthermore, it presents a thorough analysis of the expected analytical data for the characterization of **gallanilide**, based on spectroscopic data from structurally related compounds. The guide also explores the promising biological activities of **gallanilide**, focusing on its potential as an antioxidant and anti-inflammatory agent, and elucidates the key signaling pathways, namely the NF- κ B and Keap1-Nrf2 pathways, that are likely modulated by this compound. This document is intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

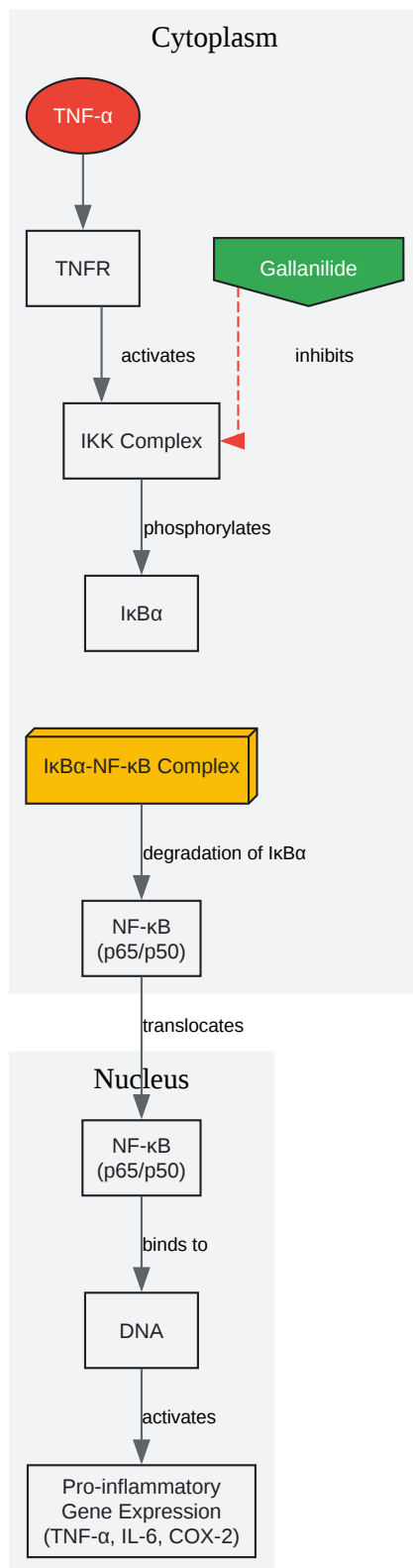
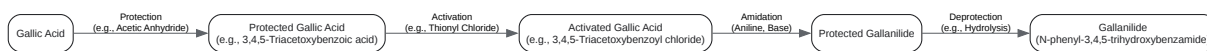
Introduction

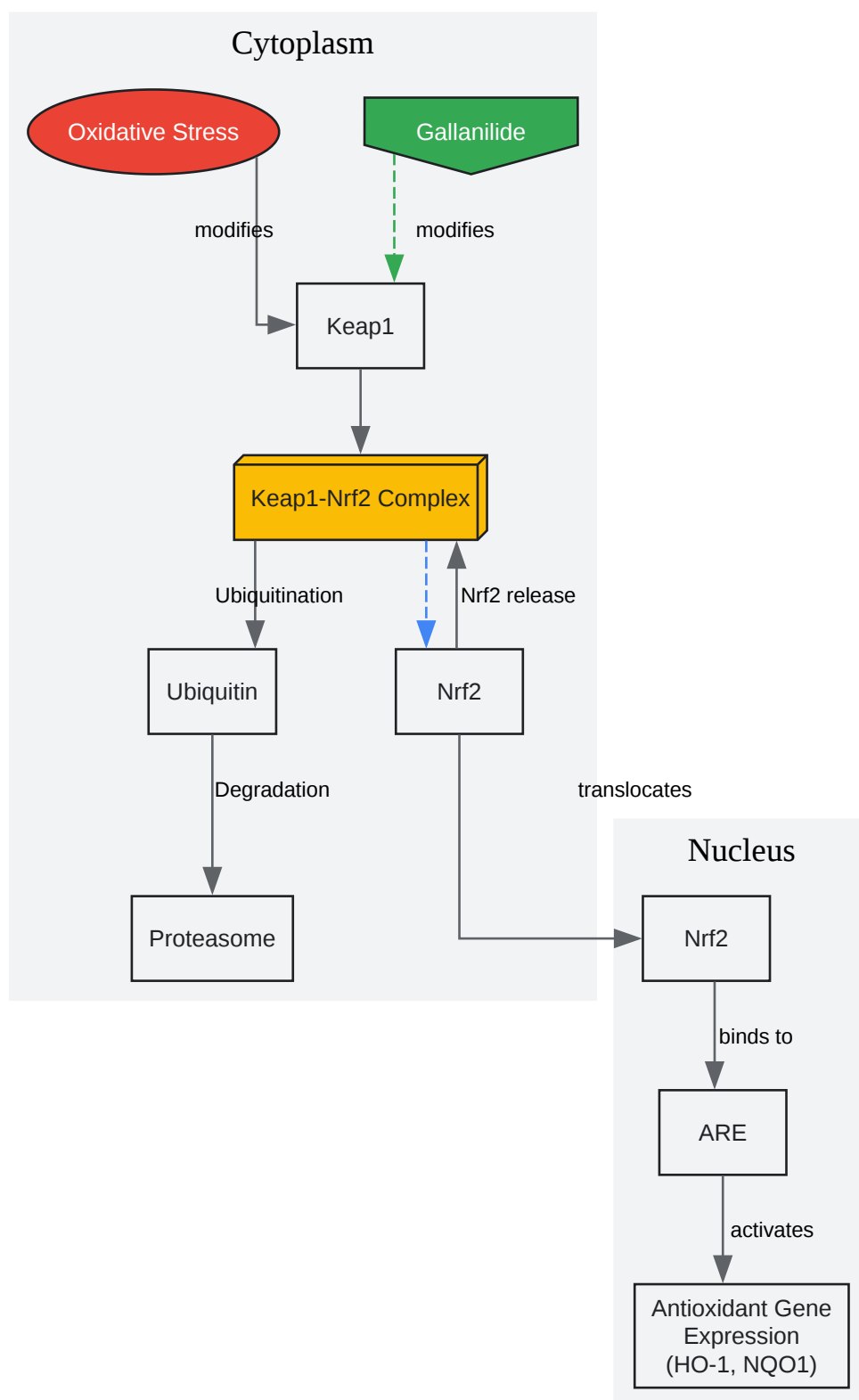
Gallic acid (3,4,5-trihydroxybenzoic acid) is a phenolic acid found in a variety of plants and fruits, and is known for its potent antioxidant, anti-inflammatory, and anticancer properties.^{[1][2]} Chemical modification of gallic acid, such as through the formation of amides, offers a promising strategy to enhance its pharmacological profile.^[3] **Gallanilide**, the amide derivative of gallic acid and aniline, is a molecule of significant interest due to the combined structural features of a polyphenol and a phenylamide. This guide details the synthesis and characterization of **gallanilide** and explores its potential biological activities based on the known properties of its parent compounds and structurally similar molecules.

Synthesis of Gallanilide (N-phenyl-3,4,5-trihydroxybenzamide)

The synthesis of **gallanilide** typically involves a multi-step process to circumvent the reactivity of the hydroxyl groups of gallic acid during amide bond formation. The general strategy includes the protection of the hydroxyl groups, followed by activation of the carboxylic acid and subsequent amidation with aniline, and finally, deprotection to yield the desired product.

Synthesis Workflow





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